

Safe handling and disposal of 2-Chloro-5-nitrobenzophenone.

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzophenone

Cat. No.: B105091

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Technical Support Center: 2-Chloro-5-nitrobenzophenone

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2-Chloro-5-nitrobenzophenone**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Chloro-5-nitrobenzophenone** and what are its primary hazards?

2-Chloro-5-nitrobenzophenone (CAS No: 34052-37-4) is a chemical intermediate used in the manufacture of APIs.^[1] Its primary hazard is that it is an irritant, known to cause serious eye irritation.^[2] It may also cause skin and respiratory tract irritation.^[1]

Q2: What are the key chemical and physical properties of **2-Chloro-5-nitrobenzophenone**?

The key properties are summarized in the table below.

Property	Value
Molecular Formula	C13H8CINO3 [1] [2] [3]
Molecular Weight	261.66 g/mol [1] [2]
Appearance	Pale yellow to orange or pale cream to cream to brown powder [3]
Melting Point	80.5 - 86.5 °C [3]
IUPAC Name	(2-chloro-5-nitrophenyl)(phenyl)methanone [2] [3]

Q3: What personal protective equipment (PPE) is required when handling this compound?

To ensure personal safety, the following PPE should be worn:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[4\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[4\]](#)
[\[5\]](#)
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a NIOSH-approved respirator with a particle filter.[\[4\]](#)[\[6\]](#)

Q4: What are the proper storage conditions for **2-Chloro-5-nitrobenzophenone**?

Store the compound in its original, tightly closed container in a dry, cool, and well-ventilated area.[\[6\]](#)[\[7\]](#) Avoid contact with incompatible materials such as oxidizing agents.[\[4\]](#)

Troubleshooting Guides

Issue: Accidental Skin or Eye Contact

Solution:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention if irritation persists.[\[4\]](#)[\[7\]](#)

- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[4] Remove contaminated clothing.[8] Seek medical attention if irritation occurs.[7]

Issue: Spill or Leak

Solution:

- Evacuate and Ventilate: Clear the area of all personnel and ensure adequate ventilation. Move upwind from the spill.[7]
- Containment: Prevent the spill from entering drains or waterways.[7]
- Cleanup: For minor spills, carefully sweep up the solid material, avoiding dust formation.[4] [6] For major spills, contain and absorb the spill with inert material like sand or vermiculite.[7]
- Disposal: Place the collected material into a suitable, labeled container for hazardous waste disposal.[4][7]

Experimental Protocols

Protocol 1: Safe Handling Procedure

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[6][7] Confirm that a safety shower and eyewash station are accessible.[6]
- Don PPE: Wear chemical-resistant gloves, safety goggles, and a lab coat.[6] If there is a risk of dust, use a respirator.
- Handling: Avoid direct contact with the substance.[1] Do not eat, drink, or smoke while handling.[7] Keep the container tightly sealed when not in use.[7]
- Post-Handling: Wash hands thoroughly with soap and water after handling.[7] Launder work clothes separately.[7]

Protocol 2: Waste Disposal Procedure

- Waste Identification: **2-Chloro-5-nitrobenzophenone** is considered hazardous waste and must be disposed of accordingly.[4][6]

- Segregation: Do not mix with other waste streams.[6] Keep the chemical in its original or a compatible, properly labeled container.[6]
- Containerization: Ensure the waste container is clearly labeled as "Hazardous Waste" and includes the chemical name.[9] The container must be securely sealed.[6]
- Collection: Arrange for collection by a licensed hazardous waste disposal company.[6] Provide the company with the Safety Data Sheet (SDS).[6]

Visual Guides



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Caption: Workflow for the safe handling of **2-Chloro-5-nitrobenzophenone**.



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Caption: Workflow for the proper disposal of **2-Chloro-5-nitrobenzophenone**.

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